

edaravone sublingual tablet versus intravenous cost-effectiveness analysis

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Compound Focus: Edaravone

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Cost-Utility Analysis for ALS Treatment

The following table summarizes the core results of a 2024 cost-utility analysis comparing sublingual (SL) and intravenous (IV) **edaravone** for ALS over a 20-year time horizon [1] [2].

Analysis Scenario	Incremental Cost (¥)	Incremental QALYs	ICER (¥ per QALY)	Cost-Effectiveness Conclusion (vs. 3x GDP per capita threshold)
Base Case (Both administered at home)	+12,670.04	+0.034	372,648.24	Not cost-effective [1]
Scenario (IV in hospital, SL at home)	Lower (Dominant)	Higher (Dominant)	Dominant (costs less, more effective)	Cost-effective [1]

Key Insight: The cost-effectiveness of the sublingual formulation is highly dependent on the treatment context. It becomes a cost-effective option when it saves patients the significant time and travel costs associated with receiving intravenous treatment at a hospital [1].

Supporting Experimental & Model Data

For a comprehensive comparison, here are the quantitative data and methodologies that underpin the analysis.

Bioavailability & Pharmacokinetics

A randomized controlled trial in healthy male volunteers established the bioavailability of the sublingual tablet, providing the pharmacological basis for its use as an alternative to the IV formulation [3].

Parameter	Sublingual Tablet (30 mg)	Intravenous Infusion (30 mg)	Ratio (SL / IV)
C _{max} (mean)	2,030.2 ng/mL	2,354.0 ng/mL	83.92%
AUC _{0-t} (mean)	5,420.07 h·ng/mL	5,824.42 h·ng/mL	91.94%
T _{max} (median)	0.875 hour	0.5 hour	-
Bioavailability	-	-	91.94%

Study Design: A two-way crossover study with a washout period of at least 24 hours. Subjects were randomized to one of two dosing sequences. Serial blood samples were collected for analysis [3].

Dosing & Administration

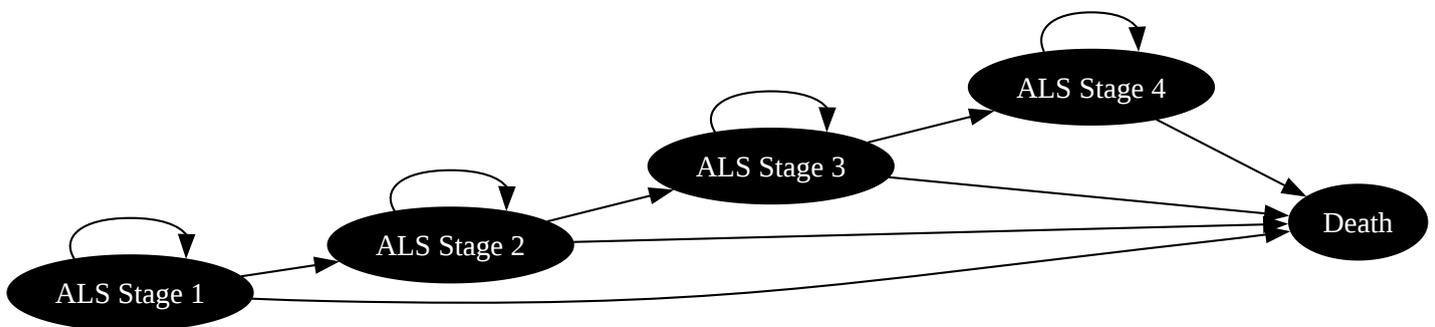
Both formulations follow the same cyclic treatment regimen but differ in administration, which is a key driver of cost differences [1] [4].

Attribute	Sublingual Tablet	Intravenous Formulation
Dosage Strength	30 mg per tablet	30 mg per vial
Daily Dosage	60 mg (two tablets)	60 mg (two vials)

Attribute	Sublingual Tablet	Intravenous Formulation
Treatment Cycles	Initial cycle: 14 days of treatment, 14-day drug-free period. Subsequent cycles: 10 days of treatment in a 14-day period, followed by a 14-day drug-free period.	
Key Administration Notes	Can be administered at home.	Requires clinical setting for infusion (over 60 minutes) or trained nursing care at home.

Health Economic Model Structure

The cost-utility analysis was performed using a **Markov model** with the following structure to simulate the long-term progression of ALS and associated costs [1].



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Model Parameters:

- **Health States:** Based on the King's ALS clinical staging system (Stages 1-4) and Death. Progression through stages is irreversible [1].
- **Cycle Length & Time Horizon:** 3-month cycle length over a 20-year (lifetime) horizon [1].
- **Costs Included:** Direct medical costs (medication, administration, adverse events), direct non-medical costs, and indirect costs (productivity losses) from a societal perspective [1].
- **Health Outcomes (QALYs):** Health utility values for each ALS stage were derived from literature. An improvement factor of 1.021 was applied for the SL tablet to account for the convenience of at-home

administration [1].

Mechanisms and Additional Context

Neuroprotective Mechanism of Action

While not directly a cost factor, the drug's mechanism is relevant for researchers. **Edaravone** is a potent free radical scavenger that provides neuroprotection against oxidative stress, a key contributor to motor neuron degeneration in ALS [4]. Recent research also indicates it activates the **GDNF/RET neurotrophic signaling** pathway, suggesting a broader mechanistic role beyond antioxidant activity [5].

Conclusion and Key Takeaways

For researchers and drug development professionals, the evidence indicates:

- **Pharmacological Equivalence:** The sublingual tablet shows high bioavailability (92%) compared to the IV formulation, supporting its use as a therapeutically equivalent alternative [3].
- **Context-Dependent Cost-Effectiveness:** The sublingual formulation is not cost-effective if both it and the IV formulation are administered at home. Its economic value is demonstrated in scenarios where it eliminates the need for repeated hospital visits for IV infusions, making it a **dominant strategy** (more effective and less costly) in those contexts [1].
- **Broader Implications:** The convenience of sublingual administration can enhance treatment continuity and accessibility, which is crucial for a progressive disease like ALS. This analysis highlights the importance of considering the full treatment context, not just drug prices, in health economic evaluations.

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